Propane-1-sulfinyl Chloride: A Technical Guide to an Elusive Reagent

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Compound of Interest		
Compound Name:	*Propane-1-sulfinyl chloride*	
CAS No.:	*23267-68-7*	
Cat. No.:	*B1281219*	*Get Quote*

Abstract

Propane-1-sulfinyl chloride (C_3H_7ClOS) is a reactive sulfur monochloride compound of interest in specialized organic synthesis. Unlike its well-documented sulfonyl analogue, propane-1-sulfonyl chloride, detailed experimental data on the physical properties of **propane-1-sulfinyl chloride** remains conspicuously sparse in readily accessible scientific literature. This technical guide serves as a consolidated resource for researchers, scientists, and drug development professionals, providing a framework for understanding this reagent. By combining established chemical principles with computed data from authoritative databases, this document offers insights into the compound's identity, expected spectroscopic characteristics, synthetic methodology, and critical handling protocols. The guide emphasizes the causal relationships between molecular structure and chemical behavior, providing a foundational understanding for its safe and effective use in a research context.

Introduction and Statement of Context

In the landscape of sulfur-containing reagents, alkanesulfonyl chlorides ($R\text{-}SO_2Cl$) are workhorse molecules, extensively used for the formation of sulfonamides and sulfonate esters. Their S(IV) analogues, the alkanesulfinyl chlorides (R-S(O)Cl), occupy a more niche role. **Propane-1-sulfinyl chloride**, the subject of this guide, is a prime example. While commercially available, it lacks the comprehensive physical characterization afforded to its sulfonyl counterpart.

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This guide directly addresses this information gap. It is structured not as a simple data sheet, but as a scientific narrative that builds a profile of the molecule from first principles and computational data. The primary objective is to equip the research professional with a reliable and scientifically-grounded understanding of what to expect when handling, synthesizing, and utilizing this compound, even in the absence of a complete experimental dataset.

Molecular Identity and Computed Physical Properties

The definitive identity of **propane-1-sulfinyl chloride** is established by its molecular structure and unique identifiers. The central sulfur atom is chiral and exists in a pyramidal geometry, bonded to the propyl group, an oxygen atom (via a double bond), and a chlorine atom.

Caption: 2D Representation of **Propane-1-sulfinyl Chloride**.

Due to the limited availability of peer-reviewed experimental data, the following physical properties are based on high-quality computational predictions curated in the PubChem database.[1] These values serve as a valuable baseline for experimental design and purification strategies.

Property	Computed Value	Source
Molecular Formula	C_3H_7ClOS	PubChem[1]
Molecular Weight	126.61 g/mol	PubChem[1]
CAS Number	23267-68-7	PubChem[1]
IUPAC Name	propane-1-sulfinyl chloride	PubChem[1]
Monoisotopic Mass	125.9906137 Da	PubChem[1]
Topological Polar Surface Area	36.3 $Å^2$	PubChem[1]
Complexity	54.8	PubChem[1]
XLogP3-AA (Lipophilicity)	1.3	PubChem[1]

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Field Insight: The computed XLogP3-AA value of 1.3 suggests moderate lipophilicity, indicating good solubility in common organic solvents like dichloromethane, diethyl ether, and tetrahydrofuran, and poor solubility in water. The polar surface area arises primarily from the S=O bond, which is the key site for hydrogen bonding acceptance and dictates much of the compound's reactivity.

Synthesis and Characterization

Alkanesulfinyl chlorides are typically synthesized via the controlled chlorination of the corresponding thiol or disulfide. The most common and direct laboratory method involves the reaction of a propane-1-thiol derivative with sulfuryl chloride (SO_2Cl_2) at low temperatures.

General Synthetic Protocol

The following protocol is a validated, general procedure for the synthesis of alkanesulfinyl chlorides, adapted for **propane-1-sulfinyl chloride**. The core principle is the careful oxidative chlorination of a sulfur precursor.

Workflow Diagram:

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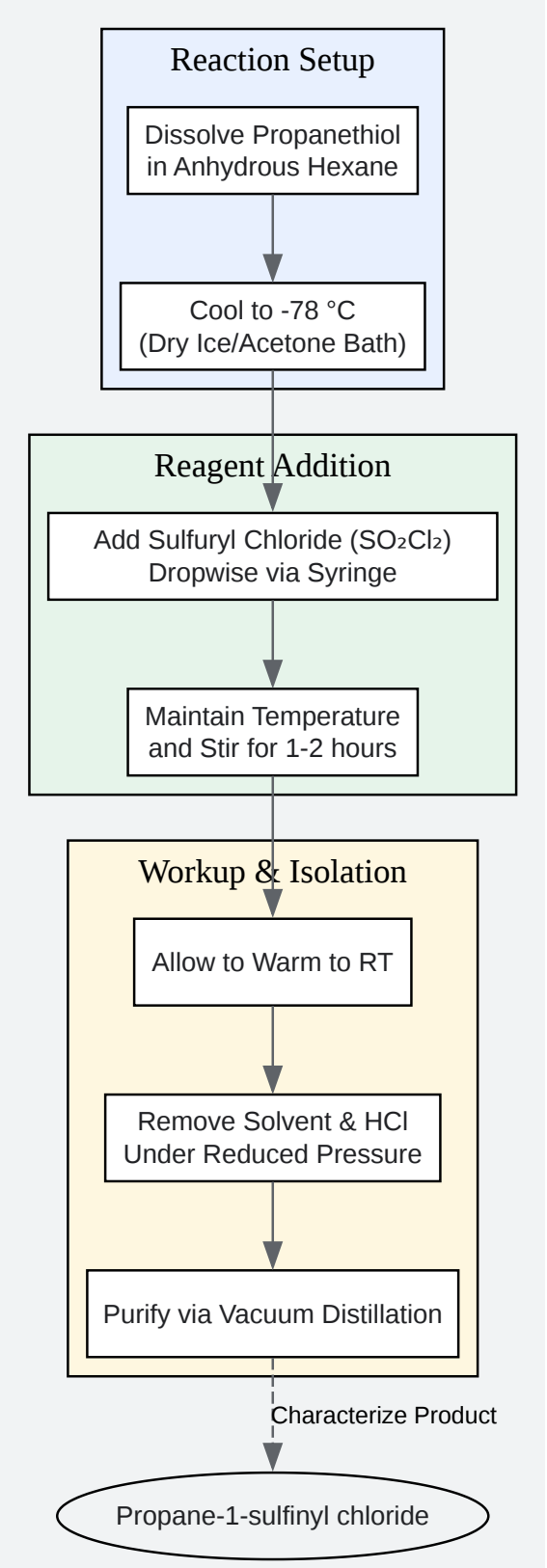

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Caption: General workflow for the synthesis of **propane-1-sulfinyl chloride**.

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Step-by-Step Methodology:

- Reaction Vessel Preparation: A three-necked, flame-dried round-bottom flask equipped with a magnetic stir bar, a nitrogen inlet, a thermometer, and a dropping funnel is assembled.
- Solvent and Substrate: The flask is charged with anhydrous hexane (or another inert solvent like dichloromethane) and cooled to -78 °C using a dry ice/acetone bath. Propane-1-thiol (1.0 equivalent) is added.
- Chlorination: A solution of sulfuryl chloride (1.05 equivalents) in the same anhydrous solvent is added dropwise from the dropping funnel over 30 minutes, ensuring the internal temperature does not rise above -70 °C. The reaction is exothermic.
- Reaction Monitoring: The mixture is stirred at -78 °C for an additional 1-2 hours. The reaction progress can be monitored by thin-layer chromatography (TLC) if a suitable chromophore is present or by quenching an aliquot and analyzing via GC-MS.
- Workup: The reaction is allowed to warm slowly to room temperature.
- Isolation and Purification: The solvent and volatile byproducts (HCl, SO_2) are carefully removed under reduced pressure. The crude residue, a pale yellow oil, is then purified by vacuum distillation to yield **propane-1-sulfinyl chloride**.

Causality and Trustworthiness: The use of low temperature is critical to prevent over-oxidation to the thermodynamically more stable propane-1-sulfonyl chloride. Anhydrous conditions are mandatory as sulfinyl chlorides react violently with water. The dropwise addition of the chlorinating agent controls the exothermicity of the reaction. This protocol is self-validating; successful isolation of a product with the expected spectroscopic signature (see below) confirms the integrity of the procedure.

Spectroscopic Characterization (Anticipated)

While experimental spectra for **propane-1-sulfinyl chloride** are not readily available in databases, its structure allows for reliable prediction of its key spectroscopic features based on well-established principles.

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3.2.1. Infrared (IR) Spectroscopy The most prominent feature in the IR spectrum will be a strong, sharp absorption band corresponding to the S=O stretching vibration.

- S=O Stretch: Expected in the range of 1120-1160 cm^{-1}. This is at a lower wavenumber than the asymmetric SO_2 stretch in the corresponding sulfonyl chloride (typically 1370-1410 cm^{-1}), making IR spectroscopy a powerful tool to distinguish between the two oxidation states.[2]
- C-H Stretch: Aliphatic C-H stretching vibrations will be observed around 2850-2960 cm^{-1}.
- S-Cl Stretch: A weaker absorption for the S-Cl bond is expected in the fingerprint region, typically around 600-800 cm^{-1}.

3.2.2. ^1H NMR Spectroscopy The proton NMR spectrum will show three distinct signals corresponding to the propyl chain.

- α-CH_2 (next to S=O): This signal will be the most deshielded due to the inductive effect of the sulfinyl group. Expected as a triplet around δ 3.0-3.5 ppm.
- β-CH_2: This methylene group will appear as a sextet (or multiplet) further upfield, likely in the range of δ 1.8-2.2 ppm.
- γ-CH_3: The terminal methyl group will be the most shielded, appearing as a triplet around δ 1.0-1.3 ppm.

3.2.3. ^{13}C NMR Spectroscopy The carbon spectrum will display three signals.

- α-CH_2: Significantly deshielded, expected around δ 50-60 ppm.
- β-CH_2: Expected around δ 20-30 ppm.
- γ-CH_3: Expected around δ 10-15 ppm.

3.2.4. Mass Spectrometry (MS) Electron ionization (EI) mass spectrometry would likely show a molecular ion peak $[M]^+$ at m/z 126 and an $[M+2]^+$ peak at m/z 128 with an intensity ratio of approximately 3:1, characteristic of the presence of a single chlorine atom ($^{35}Cl/^{37}Cl$ isotopes). Fragmentation would likely involve the loss of Cl (m/z 91) and cleavage of the propyl chain.

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Chemical Reactivity and Handling

4.1. Reactivity Profile

Propane-1-sulfinyl chloride is a potent electrophile. The sulfur atom is susceptible to nucleophilic attack, leading to the displacement of the chloride ion.

- Hydrolysis: The compound is expected to react readily, and potentially violently, with water and other protic nucleophiles (e.g., alcohols, primary/secondary amines). This reaction produces propane-sulfinic acid and hydrochloric acid, making the substance highly corrosive in the presence of moisture.
- Thermal Stability: While generally stable under anhydrous conditions at room temperature, prolonged heating can lead to decomposition. Vacuum distillation should be performed at the lowest possible temperature.

4.2. Safety and Handling Protocol

Given its reactivity, strict adherence to safety protocols is mandatory. The hazards are inferred from the known reactivity of the sulfinyl chloride functional group.

- Personal Protective Equipment (PPE): Always use a certified chemical fume hood. Wear chemical-resistant gloves (nitrile or neoprene), a flame-retardant lab coat, and chemical splash goggles along with a full-face shield.
- Handling: Handle under an inert atmosphere (nitrogen or argon) to prevent contact with atmospheric moisture. Use flame-dried glassware and oven-dried syringes/needles for transfers.
- Storage: Store in a tightly sealed container in a cool, dry, well-ventilated area away from water and incompatible materials (e.g., strong bases, oxidizing agents).
- Spill Management: In case of a small spill, absorb with an inert, dry material (e.g., vermiculite, dry sand) and place in a sealed container for hazardous waste disposal. Do NOT use water to clean up spills.

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- Waste Disposal: Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations. The material may be quenched carefully by slow addition to a stirred, cooled solution of sodium bicarbonate, but this should only be done by experienced personnel.

Conclusion

Propane-1-sulfinyl chloride represents a class of reagents whose utility in synthesis is tempered by a lack of comprehensive physical data. This guide addresses this challenge by providing a scientifically rigorous framework based on computed data, chemical first principles, and established protocols for related compounds. By understanding its molecular identity, expected spectroscopic fingerprint, synthetic pathways, and inherent reactivity, researchers can approach the use of this compound with a higher degree of confidence and safety. The clear distinction between this sulfinyl chloride and its sulfonyl analogue is critical, and the analytical methods described herein provide the means to ensure chemical fidelity in any experimental application.

References

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Sources

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